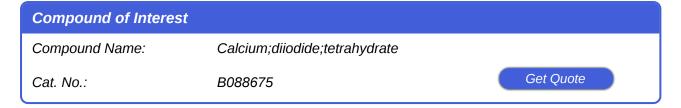


An In-depth Technical Guide to the Chemical Properties of Calcium Diiodide Tetrahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of calcium diiodide tetrahydrate (Cal₂·4H₂O). The information is curated for professionals in research and development, offering detailed data, experimental methodologies, and visual representations of key chemical processes.

Physicochemical Properties

Calcium diiodide tetrahydrate is an ionic compound with the chemical formula Cal₂·4H₂O. It presents as a colorless or light-yellow hexagonal crystalline powder.[1] This compound is deliquescent, meaning it has a strong tendency to absorb moisture from the air and dissolve in it.[1][2]

Quantitative Data Summary

The following tables summarize the key quantitative properties of calcium diiodide and its tetrahydrate form.



Property	Value	Citations	
Molecular Formula	Cal ₂ ·4H ₂ O	[1][3]	
Molecular Weight	365.95 g/mol	[1][3][4]	
Appearance	White to off-white to tan crystals or chunks	[3][5]	
Melting Point	779 °C (for anhydrous form) [4][6]		
Boiling Point	1100 °C (for anhydrous form) [3][4][6]		
Density	3.956 g/cm³ (for anhydrous form)	[4]	

Solvent	Temperature (°C)	Solubility (g/100 mL)	Citations
Water	0	64.6	[4]
Water	20	66	[4]
Water	100	81	[4]

Stability and Reactivity

Calcium diiodide tetrahydrate exhibits several key stability and reactivity characteristics that are crucial for its handling, storage, and application.

- Hygroscopicity: The compound is highly hygroscopic, readily absorbing moisture from the atmosphere.[7] This can lead to deliquescence.
- Light Sensitivity: Exposure to light can cause the decomposition of calcium diiodide, leading to the release of free iodine and a resultant yellowish discoloration.[2][7]
- Air Sensitivity: In the presence of air, calcium diiodide slowly reacts with oxygen and carbon dioxide, which also results in the liberation of iodine.[2]



- Incompatibilities: It is incompatible with strong oxidizing agents.[7] Reactions with strong acids can lead to the formation of hydrogen iodide.[2]
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes
 of iodine and hydrogen iodide.[7]

Experimental Protocols

Detailed experimental methodologies are essential for the accurate characterization of calcium diiodide tetrahydrate. Below are protocols for determining some of its key chemical properties.

Determination of Solubility

This protocol outlines a method for determining the solubility of calcium diiodide tetrahydrate in water at various temperatures.

- Preparation of Saturated Solutions: Add an excess amount of calcium diiodide tetrahydrate to a series of sealed flasks containing a known volume of deionized water.
- Equilibration: Place the flasks in temperature-controlled water baths set at different temperatures. Agitate the flasks for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Analysis: Once equilibrated, carefully withdraw a known volume of the supernatant from each flask, ensuring no solid particles are transferred.
- Concentration Determination: Determine the concentration of calcium diiodide in the withdrawn samples using a suitable analytical method, such as gravimetric analysis (by evaporating the water and weighing the residue) or titration.
- Data Analysis: Calculate the solubility in grams per 100 mL of water for each temperature point and plot the solubility curve.

Melting Point Determination

The melting point of the anhydrous form can be determined using the capillary method.



- Sample Preparation: Anhydrous calcium diiodide is prepared by carefully heating the tetrahydrate under a vacuum. The anhydrous salt is then finely powdered.
- Capillary Tube Loading: A small amount of the powdered sample is packed into a capillary tube, sealed at one end.
- Measurement: The capillary tube is placed in a melting point apparatus. The temperature is raised at a steady rate.
- Observation: The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded as the melting range.

Hygroscopicity Assessment

A gravimetric method can be used to quantify the hygroscopic nature of calcium diiodide tetrahydrate.

- Sample Preparation: A precisely weighed sample of anhydrous calcium diiodide is placed in a weighing bottle.
- Controlled Humidity Environment: The open weighing bottle is placed in a desiccator containing a saturated salt solution to maintain a constant relative humidity.
- Mass Measurement: The sample is weighed at regular intervals until a constant mass is achieved, indicating that equilibrium with the surrounding atmosphere has been reached.
- Data Analysis: The percentage increase in mass is calculated to determine the amount of water absorbed. This can be repeated at different relative humidities to generate a moisture sorption isotherm.

Visualizing Chemical Processes

The following diagrams, generated using the DOT language, illustrate key aspects of the chemistry of calcium diiodide.

Synthesis of Calcium Diiodide Tetrahydrate. Experimental Workflow for Characterization. Reactivity and Stability of Calcium Diiodide.



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